Health and Safety in Handling Uranyl Difluoride (UO2F2): A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Dioxouranium;dihydrofluoride*
CAS No.:	*13536-84-0*
Cat. No.:	*B081275*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Uranyl difluoride (UO2F2) is a uranium compound that serves as an intermediate in the conversion of uranium hexafluoride (UF6) to uranium oxides or metal forms.[1] It is also a direct byproduct of the reaction of UF6 with moisture in the air.[1] Due to its high solubility in water and hygroscopic nature, UO2F2 presents significant chemical and radiological hazards that necessitate stringent handling protocols, particularly in a research and development setting.[1][2] This guide provides an in-depth overview of the health and safety considerations, experimental protocols, and emergency procedures for the handling of UO2F2.

Physicochemical Properties and Hazards

Uranyl difluoride is a brilliant orange to yellow crystalline solid that is highly soluble in water.[1][2] It is hygroscopic, meaning it readily absorbs moisture from the air, which can alter its physical and chemical properties.[1][2]

© 2026 BenchChem. All rights reserved.

Chemical Hazards

The primary chemical hazard associated with uranyl difluoride stems from its high reactivity and the toxicity of its components. Upon heating to decomposition at 300°C, it emits toxic fluoride fumes.[1][3] A significant concern in the handling of UO2F2 is its formation from the hydrolysis of uranium hexafluoride (UF6), a reaction that also produces highly corrosive and toxic hydrogen fluoride (HF) gas.[4][5] The chemical toxicity of UO2F2 and its byproducts can be more significant than its radiological hazards, especially with unenriched or low-enriched uranium.[1][4]

Radiological Hazards

Uranyl difluoride is a radioactive compound, and its handling requires adherence to protocols for managing radioactive materials. The level of radiological hazard depends on the enrichment of the uranium.[1] Both chemical and radiological toxicity contribute to the overall health risk.[4]

Health Effects

Exposure to uranyl difluoride can occur through inhalation, ingestion, or skin absorption, with inhalation and ingestion potentially being fatal.[1] The compound is corrosive and can cause severe irritation to the skin, eyes, and respiratory tract.[1][3] The primary target organs for uranium toxicity are the kidneys, where it can cause damage leading to renal dysfunction.[3] Other potential health effects from prolonged or repeated exposure include liver damage, blood disorders, and an increased risk of cancer.[3]

Quantitative Data

Physical and Chemical Properties

© 2026 BenchChem. All rights reserved.

Property	Value	Reference
Chemical Formula	UO2F2	[2]
Molar Mass	308.024 g/mol	[2]
Appearance	Brilliant orange to yellow solid	[2]
Density	6.37 g/cm³	[2]
Solubility in Water	Very soluble	[1][2]
Decomposition Temperature	300°C	[1][3]

Occupational Exposure Limits for Soluble Uranium Compounds

Agency/Organization	Limit	Value (as U)	Reference
OSHA	Permissible Exposure Limit (PEL) - TWA	0.05 mg/m³	[4]
ACGIH	Threshold Limit Value (TLV) - TWA	0.2 mg/m³	[4]
ACGIH	Short-Term Exposure Limit (STEL)	0.6 mg/m³	[2]
NIOSH	Recommended Exposure Limit (REL) - TWA	0.05 mg/m³	[6]
NIOSH	Immediately Dangerous to Life or Health (IDLH)	10 mg/m³	[4]

Biological Exposure Indices (BEI)

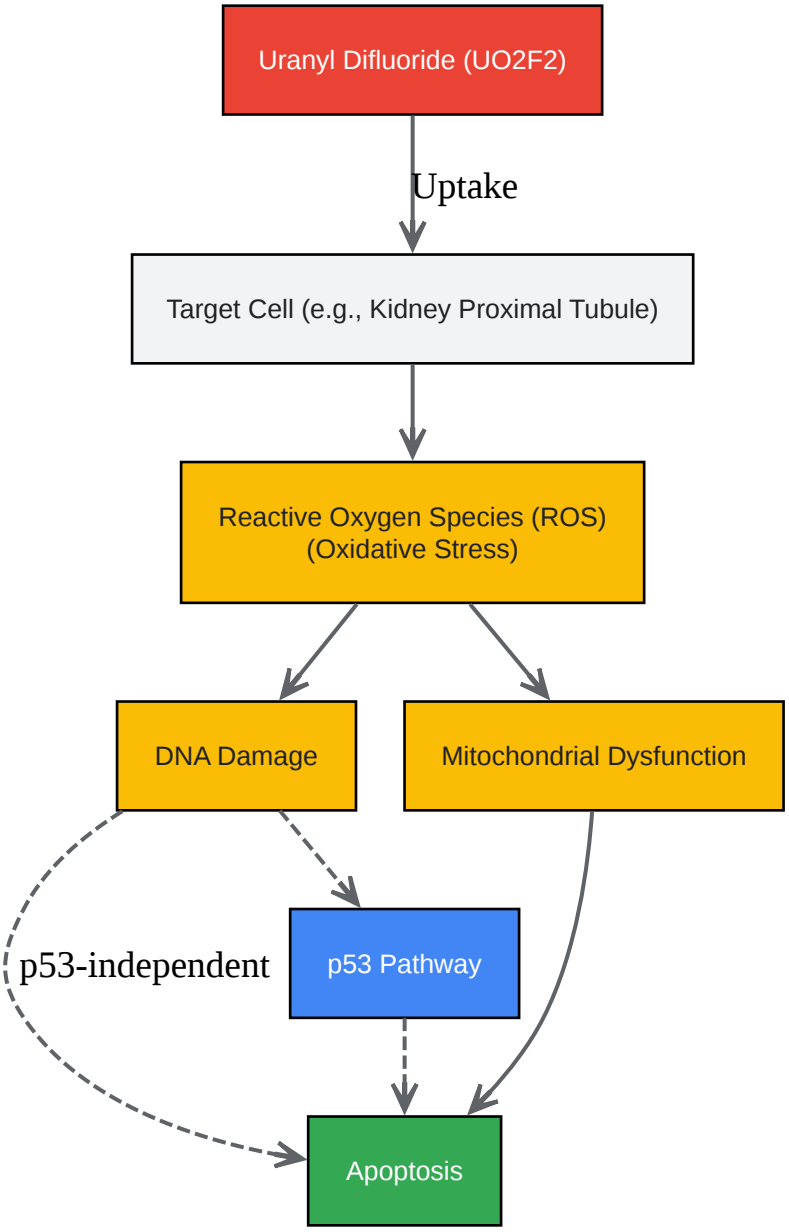
© 2026 BenchChem. All rights reserved.

Substance	Determinant	Sampling Time	BEI	Reference
Fluorides	Fluoride in urine	Prior to shift	2 mg/L	[4]
Fluorides	Fluoride in urine	End of shift	3 mg/L	[4]
Uranium	Uranium in urine	End of shift	200 µg/L	[7]

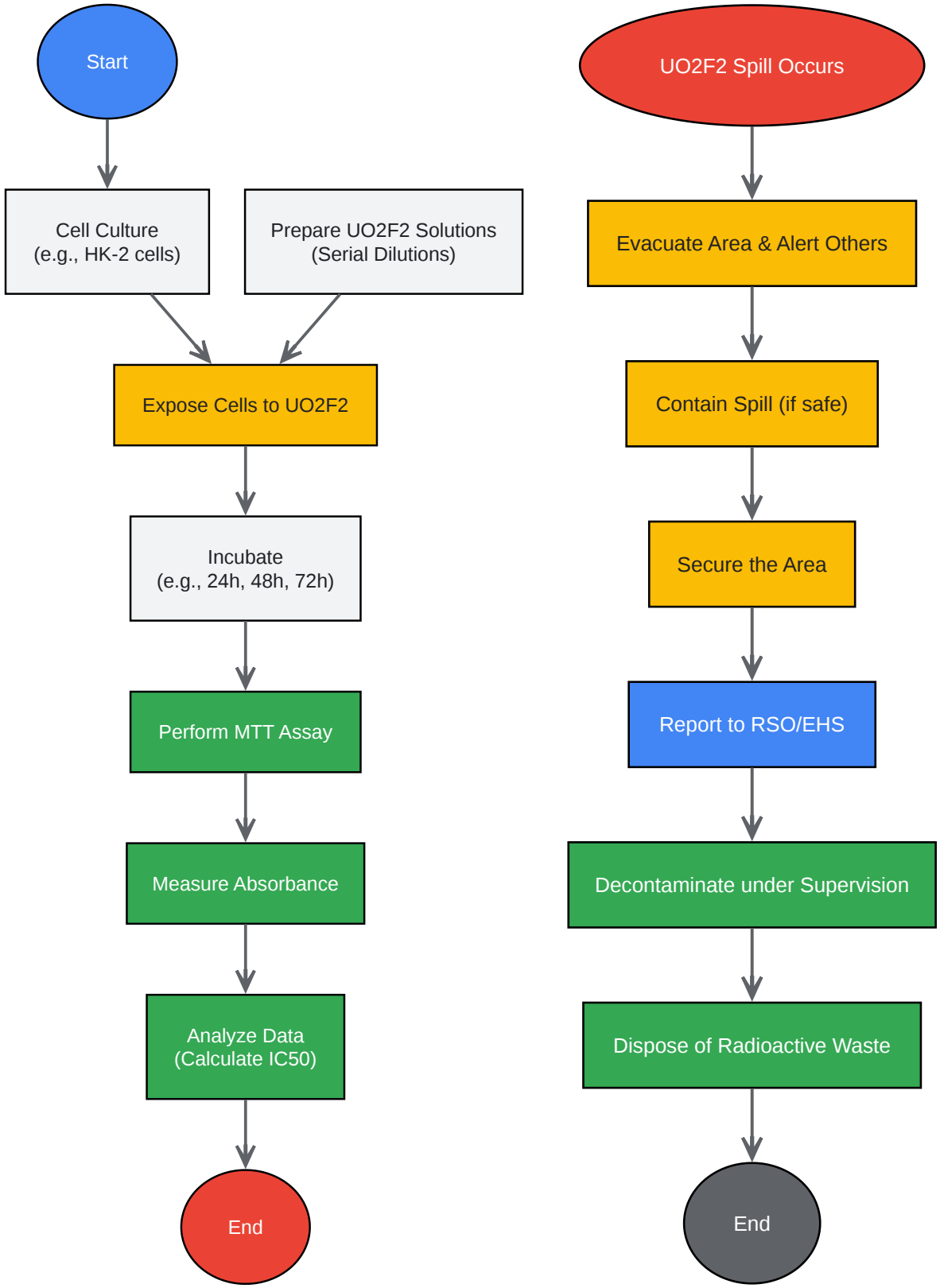
Signaling Pathways in Uranium Toxicity

Uranium compounds, including UO2F2, can induce cellular toxicity through various mechanisms. A key pathway involves the generation of reactive oxygen species (ROS), leading to oxidative stress. This can subsequently trigger DNA damage and apoptosis (programmed cell death). The p53 tumor suppressor protein, a critical regulator of the cellular response to DNA damage, has been investigated in the context of uranium toxicity, with some studies suggesting a p53-independent mechanism for uranium-induced apoptosis.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Toxicity of depleted uranium complexes is independent of p53 activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Uranium induces oxidative stress in lung epithelial cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Toxicity of depleted uranium complexes is independent of p53 activity. | Semantic Scholar [semanticscholar.org]
- 4. experts.nau.edu [experts.nau.edu]
- 5. researchgate.net [researchgate.net]
- 6. Exposure to depleted uranium does not alter the co-expression of HER-2/neu and p53 in breast cancer patients - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Role of uranium toxicity and uranium-induced oxidative stress in advancing kidney injury and endothelial inflammation in rats - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Health and Safety in Handling Uranyl Difluoride (UO_2F_2): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081275/docs#health-and-safety-in-handling-uranyl-difluoride-uo2f2-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.